

Suc-Ala-Ala-Pro-Gly-pNA storage conditions for longevity

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Compound Focus: Suc-Ala-Ala-Pro-Gly-pNA

Cat. No.: S12867471

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Storage Condition Guidelines for pNA Substrates

Although your specific compound is not listed, several closely related succinyl-ala-ala-pro-*-pNA substrates are mentioned. The storage recommendations for these analogs are highly consistent, as summarized in the table below.

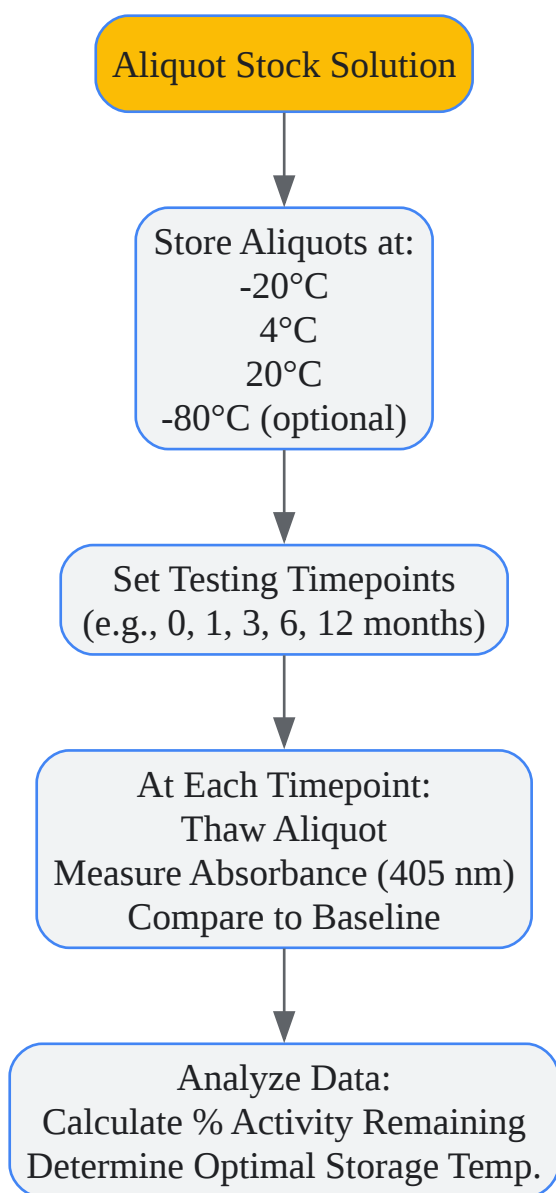
Compound Name	CAS Number	Recommended Storage	Source
Suc-Ala-Ala-Pro-Leu-pNA	70968-04-6	20°C [1]	
Suc-Ala-Ala-Pro-Phe-pNA	70967-97-4	-20°C [2]	
Suc-Ala-Pro-Ala-pNA	72682-79-2	-20°C [3]	
Suc-Ala-Glu-Pro-Phe-pNA	128802-76-6	Research Use Only (RUO); specific temp. not stated [4]	

Key Recommendations for Handling:

- **Storage Temperature:** The most common and prudent recommendation for these substrates is storage at **-20°C** [2] [3]. Some are stable at 20°C, but freezing is the more conservative approach for long-term longevity [1].
- **Handling:** These compounds are intended for **Research Use Only (RUO)** and are not for diagnostic or therapeutic use [4].
- **Solubility:** For example, Suc-Ala-Ala-Pro-Phe-pNA has a solubility of 25 mg/mL in DMF, yielding a clear, light yellow solution [2]. It is reasonable to assume your compound may have similar solubility properties in organic solvents like DMF or DMSO.

Experimental Protocol for Stability Assessment

For critical, long-term projects, empirically verifying the stability of your specific stock is the best practice. Here is a suggested protocol to establish your own storage conditions.



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Methodology:

- **Preparation:** Dissolve the **Suc-Ala-Ala-Pro-Gly-pNA** substrate in an appropriate solvent (e.g., anhydrous DMSO or DMF) to create a concentrated stock solution.
- **Aliquoting:** Divide the stock solution into small, single-use aliquots in sterile vials. This prevents repeated freeze-thaw cycles of the main stock.
- **Storage:** Store the aliquots at different temperatures for testing (e.g., -20°C, 4°C, and room temperature, with -80°C for long-term archival).
- **Stability Testing:** At predetermined time points, thaw an aliquot from each storage condition and use it in a standard enzyme assay.

- **Data Analysis:** Measure the initial rate of the reaction (by monitoring the increase in absorbance at 405 nm due to the release of p-nitroaniline) and compare it to the rate observed with a freshly prepared solution or the baseline (T=0) measurement. The condition that maintains the highest enzymatic activity over time is optimal for longevity.

Critical Troubleshooting Guide

Problem	Potential Cause	Solution
Unexpectedly low enzyme activity	Substrate degradation due to improper storage or repeated freeze-thaw cycles.	Use fresh aliquots; verify storage temperature; confirm preparation date.
Poor solubility in assay buffer	Precipitation of the substrate upon dilution from a concentrated stock.	Ensure the stock is fully dissolved in a pure organic solvent like DMSO first.
High background absorbance	Partial degradation of the substrate, leading to pre-release of the chromophore (p-nitroaniline).	Prepare a new stock solution; check the absorbance of the substrate solution before adding the enzyme.

Final Recommendations

- **Primary Guidance:** For the best longevity, store **Suc-Ala-Ala-Pro-Gly-pNA** at **-20°C** in small, single-use aliquots.
- **Consult Official Data:** Always prioritize the storage information found on the Certificate of Analysis (CoA) provided by the manufacturer of your specific product lot.
- **Verify Empirically:** When working on a long-term project, use the experimental protocol above to confirm the stability of your substrate under your lab's specific conditions.

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References

1. - Suc - Ala - Ala -Leu- Pro | CAS#:70968-04-6 | Chemsrc pNA [chemsrc.com]
2. - Suc - Ala - Ala -Phe- Pro | CAS#:70967-97-4 | Chemsrc pNA [chemsrc.com]
3. - Suc - Ala -Ala- Pro - Enzo pNA [enzo.com]
4. - Suc -Glu- Ala -Phe- Pro | CAS 128802-76-6 | SCBT - Santa Cruz... pNA [scbt.com]

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